

4-Benzoylbutyric acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Benzoylbutyric acid

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An In-depth Technical Guide to 4-Benzoylbutyric Acid

This technical guide provides a comprehensive overview of **4-Benzoylbutyric acid**, a key intermediate in various chemical syntheses. It is intended for researchers, scientists, and professionals in the fields of organic chemistry, drug development, and materials science. This document details the compound's physicochemical properties, outlines experimental protocols for its synthesis and key reactions, and illustrates relevant chemical pathways.

Core Compound Identification and Properties

4-Benzoylbutyric acid, also known by its IUPAC name 5-oxo-5-phenylpentanoic acid, is an aromatic carboxylic acid.^[1] Structurally, it features a benzoyl group linked to a butyric acid chain.^[1] This bifunctional nature makes it a versatile building block in organic synthesis.

Physicochemical and Spectroscopic Data

The quantitative properties of **4-Benzoylbutyric acid** are summarized below. It typically appears as a white to off-white crystalline solid.^{[2][3]} It has poor solubility in water but is soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).^{[1][4]}

Property	Value	References
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1][2][4][5][6][7]
Molecular Weight	192.21 g/mol	[1][4][5][6]
CAS Number	1501-05-9	[1][2][4][5][6]
Melting Point	124–129 °C	[1][2][7][8][9]
Boiling Point	380.8 ± 25.0 °C at 760 mmHg	[1][2][9]
Density	1.164 ± 0.06 g/cm ³	[1][2][9]
Appearance	White to off-white crystalline powder	[2][3]

Applications in Research and Development

4-Benzoylbutyric acid serves as a crucial raw material and intermediate in several fields:

- Organic Synthesis: It is widely used as a precursor for synthesizing a variety of organic compounds.[1][8]
- Pharmaceuticals: The compound is a key starting material in the development of pharmaceuticals, including anti-inflammatory agents.[1][2]
- Agrochemicals and Dyestuffs: It is also utilized in the synthesis of agrochemicals and dyes. [7][8]

Experimental Protocols and Reactions

The unique structure of **4-Benzoylbutyric acid** allows it to undergo several important chemical transformations.

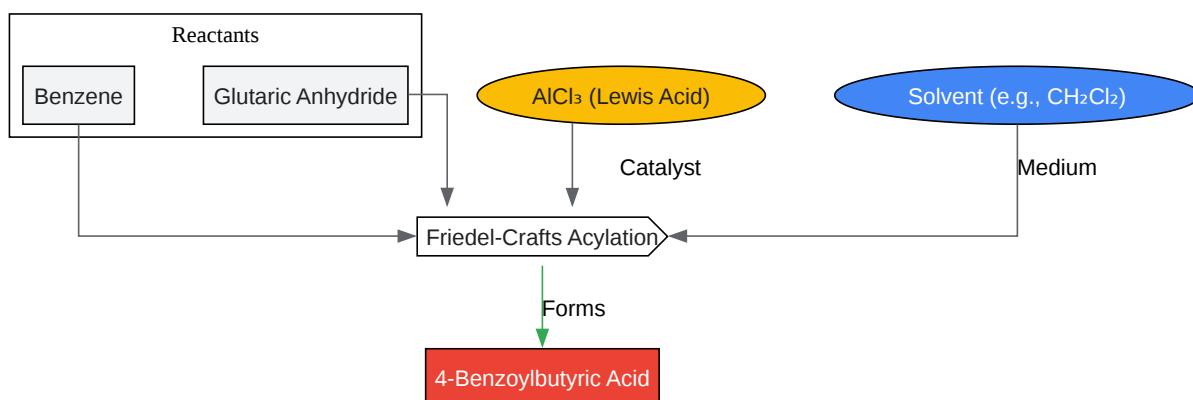
Synthesis of 4-Benzoylbutyric Acid via Friedel-Crafts Acylation

A common method for synthesizing **4-Benzoylbutyric acid** is through the Friedel-Crafts acylation of benzene with glutaric anhydride (the cyclic anhydride of a five-carbon dicarboxylic

acid, which is structurally related to butyrolactone).[2][10]

Methodology:

- Reaction Setup: A reaction vessel is charged with a solvent (e.g., methylene chloride) and a Lewis acid catalyst, typically aluminum chloride (AlCl_3), under an inert atmosphere (e.g., nitrogen).[10]
- Addition of Reactants: Benzene is added to the cooled catalyst suspension. A solution of glutaric anhydride in the solvent is then added slowly to control the exothermic reaction, maintaining a low temperature (e.g., 10-15°C).[10]
- Reaction Progression: The mixture is stirred for several hours at a controlled temperature to allow the reaction to proceed to completion.[10]
- Workup: The reaction is quenched by slowly pouring the mixture into a mixture of crushed ice and concentrated hydrochloric acid.[10]
- Isolation and Purification: The organic solvent is removed by distillation. The resulting solid product is filtered, washed with water, and can be further purified by recrystallization from an appropriate solvent.[10]



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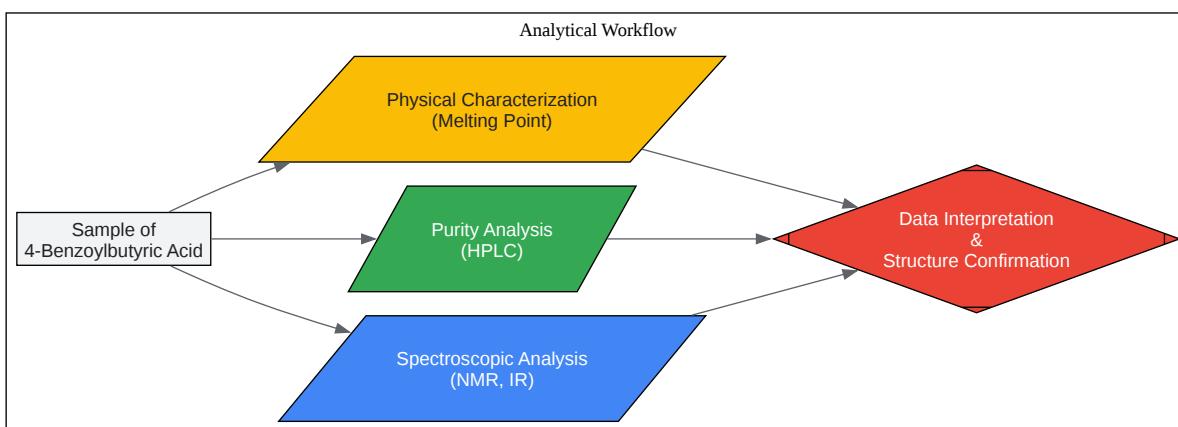
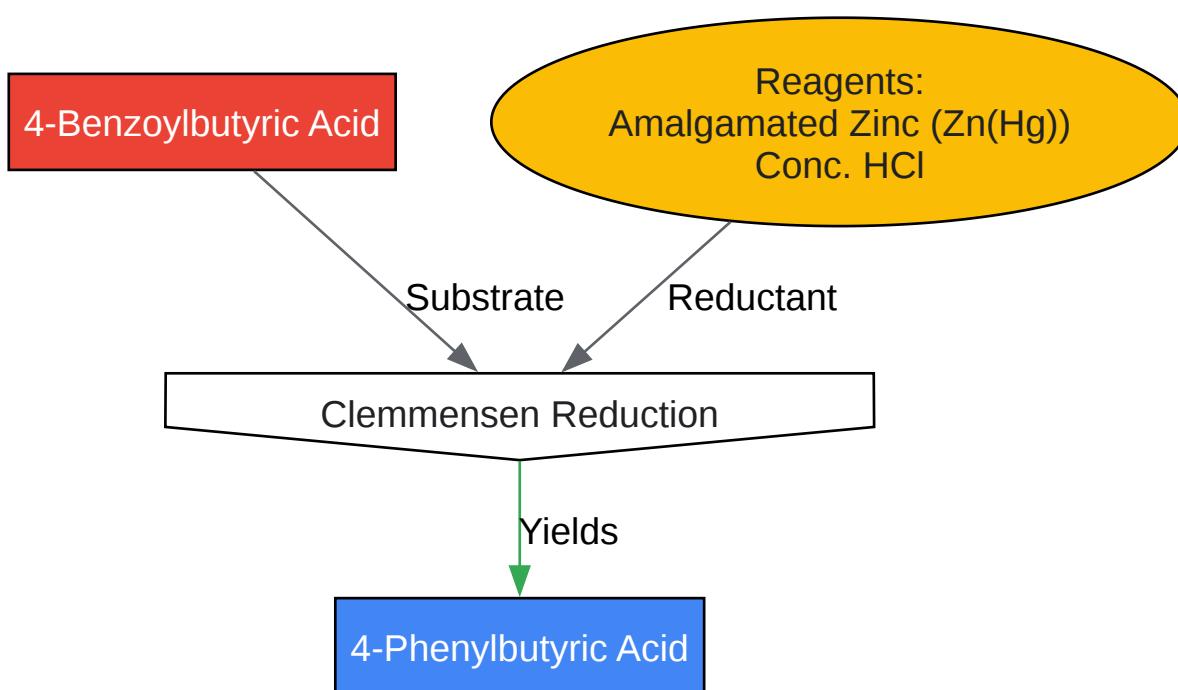
Caption: Synthesis of **4-Benzoylbutyric acid** via Friedel-Crafts acylation.

Reduction of 4-Benzoylbutyric Acid

The ketone group in **4-Benzoylbutyric acid** can be reduced to a methylene group to yield 4-phenylbutyric acid.^[1] A classic method for this transformation is the Clemmensen reduction.

Methodology:

- Preparation of Amalgamated Zinc: Zinc metal is activated by treating it with a solution of mercuric chloride.^[11]
- Reaction Setup: The amalgamated zinc is placed in a flask with water, concentrated hydrochloric acid, an organic co-solvent like toluene, and the starting material, **4-Benzoylbutyric acid**.^[11]
- Reflux: The mixture is heated to a vigorous boil under reflux for an extended period (e.g., 25-30 hours) to ensure complete reduction.^[11]
- Workup and Isolation: After cooling, the organic layer is separated from the aqueous layer. The aqueous layer is extracted with a suitable solvent (e.g., ether).^[11]
- Purification: The combined organic extracts are washed, dried, and the solvent is removed. The final product, 4-phenylbutyric acid, is then purified by vacuum distillation.^[11]



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